

An In-depth Technical Guide on Choline Bromide: Molecular Formula and Weight

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Choline Bromide*

Cat. No.: *B1294331*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a concise overview of the fundamental physicochemical properties of **choline bromide**, specifically focusing on its molecular formula and weight. The information is presented in a clear and structured format to support research and development activities.

Physicochemical Data

The essential molecular details of **choline bromide** are summarized in the table below. This quantitative data is critical for experimental design, stoichiometric calculations, and analytical characterization.

Parameter	Value	References
Molecular Formula	C5H14BrNO	[1] [2] [3] [4]
Molecular Weight	184.07 g/mol	[1] [2] [3] [4] [5]
Alternate Molecular Formula	C5H14NO.Br	[5]
Alternate Molecular Weight	184.08 g/mol	

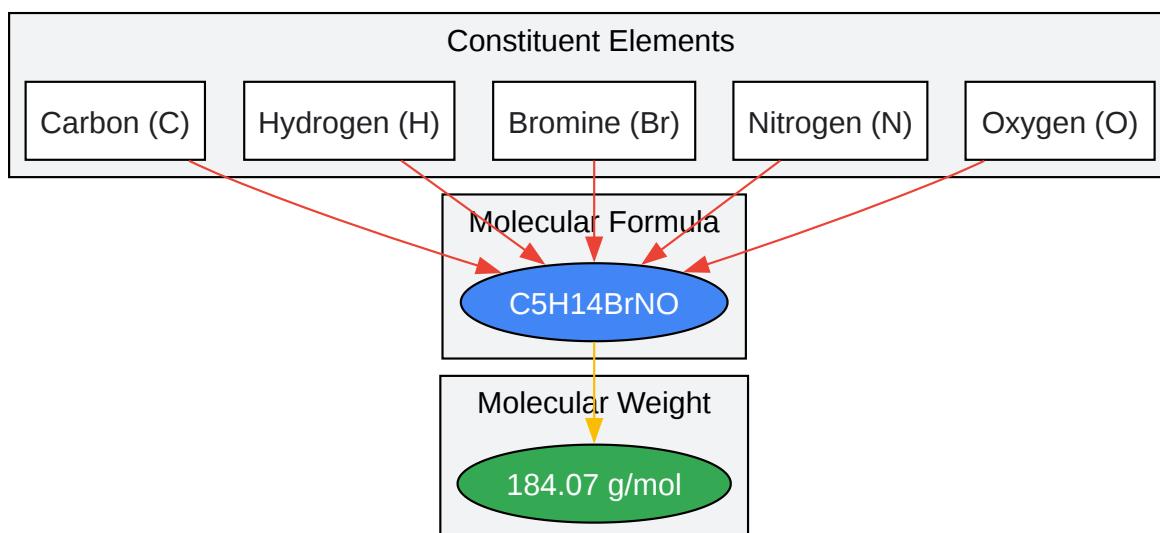
Experimental Protocols

The determination of the molecular formula and weight of **choline bromide** is achieved through standard analytical chemistry techniques.

1. Elemental Analysis: This method is used to determine the empirical formula by quantifying the percentage composition of each element (Carbon, Hydrogen, Bromine, Nitrogen, Oxygen) in a pure sample of **choline bromide**.
2. Mass Spectrometry: High-resolution mass spectrometry (HRMS) provides a highly accurate measurement of the mass-to-charge ratio of the molecular ion, which can be used to determine the exact mass and confirm the molecular formula.
3. Titration: Argentometric titration can be employed to determine the purity of **choline bromide**, which is essential for accurate molecular weight calculations.

Logical Relationship of Choline Bromide's Molecular Components

The following diagram illustrates the constituent elements of **choline bromide** and their contribution to its overall molecular weight.



[Click to download full resolution via product page](#)

Caption: Elemental composition and molecular weight of **Choline Bromide**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Choline bromide | Biochemical Assay Reagents | 1927-06-6 | Invivochem [invivochem.com]
- 2. Choline Bromide | C5H14BrNO | CID 74724 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. medchemexpress.com [medchemexpress.com]
- 4. scbt.com [scbt.com]
- 5. GSRS [gsrs.ncats.nih.gov]
- To cite this document: BenchChem. [An In-depth Technical Guide on Choline Bromide: Molecular Formula and Weight]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1294331#choline-bromide-molecular-formula-and-weight>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com